An In-depth Technical Guide to the Chemical Structure of Caprenin

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Compound of Interest

Compound Name:	*Caprenin*
CAS No.:	*138184-95-9*
Cat. No.:	*B1179771*

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Abstract

Caprenin is a structured triacylglycerol developed as a reduced-calorie fat substitute. Its unique chemical composition, consisting of a specific combination of medium- and long-chain fatty acids, results in distinct physical and metabolic properties. This technical guide provides a comprehensive overview of the chemical structure of **Caprenin**, including its molecular formula, fatty acid composition, and key physicochemical properties. Detailed methodologies for its synthesis and analysis are also presented to support further research and development.

Chemical Structure and Composition

Caprenin is a triglyceride, meaning it is composed of a glycerol backbone to which three fatty acids are esterified.[1][2] The defining characteristic of **Caprenin** is its specific fatty acid profile, which includes two medium-chain fatty acids, caprylic acid (C8:0) and capric acid (C10:0), and one very-long-chain fatty acid, behenic acid (C22:0).[1][3] The IUPAC name for the components of **Caprenin** are decanoic acid, docosanoic acid, octanoic acid, and propane-1,2,3-triol.[2]

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The general synthesis process results in a random distribution of these fatty acids across the three positions of the glycerol molecule.[3] This random arrangement is a key feature of **Caprenin**'s structure.

Molecular Formula and Molecular Weight

- Molecular Formula: $C_{43}H_{88}O_9$[2]
- Molecular Weight: 749.2 g/mol [1][2]

Fatty Acid Composition

The precise fatty acid composition of **Caprenin** is crucial to its functionality as a reduced-calorie fat. The approximate weight percentages of the constituent fatty acids are detailed in the table below.

Fatty Acid	Chain Length	Molecular Formula	Weight Percentage (%)
Caprylic Acid	C8:0	$C_8H_{16}O_2$	~21.8%
Capric Acid	C10:0	$C_{10}H_{20}O_2$	~24.8%
Behenic Acid	C22:0	$C_{22}H_{44}O_2$	~42.5%

Physicochemical Properties

The unique combination of fatty acids in **Caprenin** gives it specific physical and chemical properties that are important for its application in food products and for its metabolic fate.

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Property	Value
Caloric Value	Approximately 4-5 kcal/g[1][4][5]
Melting Profile	Similar to cocoa butter, with a complex melting and crystallization behavior[1]
Appearance	Not explicitly stated in the provided results, but as a fat, it is likely a white to off-white solid or semi-solid at room temperature.
Solubility	As a lipid, it is insoluble in water and soluble in organic solvents.

Further research is needed to determine specific values for density and viscosity.

Experimental Protocols

Synthesis of **Caprenin**

Caprenin is synthesized through the chemical esterification or interesterification of glycerol with caprylic, capric, and behenic fatty acids.[1] A general laboratory-scale synthesis protocol is outlined below.

Materials:

- Glycerol
- Caprylic acid
- Capric acid
- Behenic acid
- Food-grade catalyst (e.g., tin or titanium-based)
- Inert gas (e.g., nitrogen)
- Filtration apparatus

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- Vacuum distillation apparatus

Procedure:

- Charging the Reactor: A clean, dry reaction vessel equipped with a stirrer, heating mantle, and a connection for inert gas and vacuum is charged with glycerol and the three fatty acids in the desired molar ratios.
- Addition of Catalyst: The selected catalyst is added to the mixture. The amount of catalyst will depend on the specific catalyst used and should be optimized for the reaction.
- Esterification Reaction: The mixture is heated to a temperature typically in the range of 180-240°C under a constant stream of inert gas to prevent oxidation. The reaction is carried out with continuous stirring. Water, a byproduct of the esterification reaction, is continuously removed, often with the aid of a vacuum, to drive the reaction to completion.
- Monitoring the Reaction: The progress of the reaction can be monitored by measuring the acid value of the reaction mixture. The reaction is considered complete when the acid value reaches a predetermined low level.
- Catalyst Removal: Once the reaction is complete, the crude **Caprenin** is cooled, and the catalyst is removed. This can be achieved by filtration or by washing with a dilute acid or alkali solution followed by water washing.
- Purification: The crude product is then purified to remove any remaining free fatty acids, mono- and diglycerides, and color or odor compounds. This is typically achieved through vacuum steam distillation and treatment with bleaching earth and activated carbon.
- Final Product: The final product is a purified form of **Caprenin**.

Experimental Workflow for **Caprenin** Synthesis:

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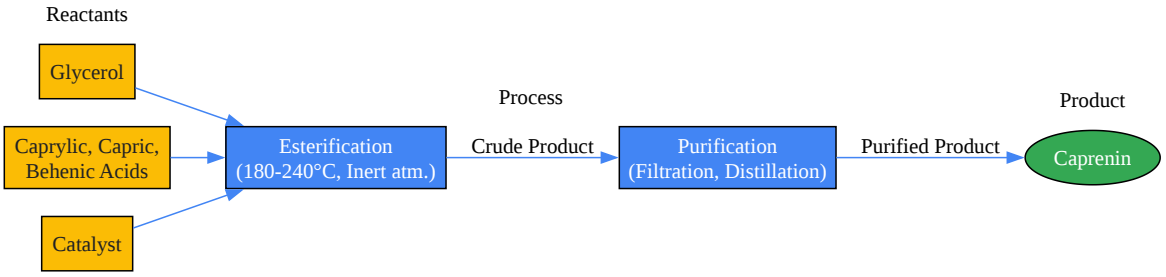

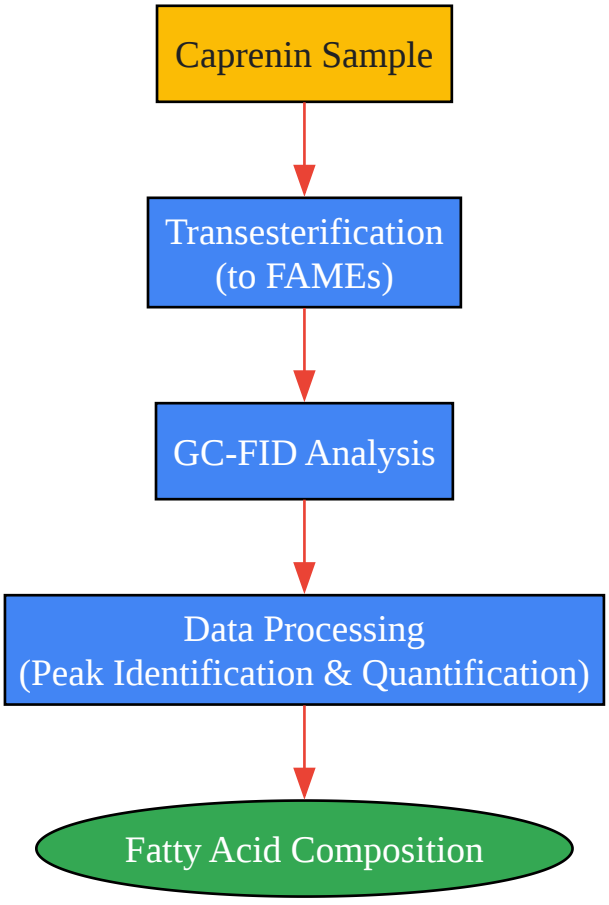

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